

Navigating the Safe Handling of 3-Fluoro-2-methylpyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Fluoro-2-methylpyridine

Cat. No.: B130116

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For Immediate Reference: Key Safety and Logistical Information

This guide provides essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **3-Fluoro-2-methylpyridine** (CAS No. 15931-15-4). Adherence to these procedures is critical for ensuring personal safety and operational integrity in the laboratory.

Hazard Identification and Classification

3-Fluoro-2-methylpyridine is classified under the Globally Harmonized System (GHS) with the following primary hazards.^[1] It is crucial to recognize these risks before commencing any work.

- Flammable Liquid and Vapor (H226)^[1]
- Causes Skin Irritation (H315)^[1]
- Causes Serious Eye Irritation (H319)^[1]
- May Cause Respiratory Irritation (H335)^[1]

The signal word for this chemical is Warning.^[1]

Operational Plans: From Receipt to Disposal

A systematic approach to handling **3-Fluoro-2-methylpyridine** minimizes risk. The following sections provide step-by-step guidance for each phase of the chemical's lifecycle in the laboratory.

Engineering Controls and Personal Protective Equipment (PPE)

All work with **3-Fluoro-2-methylpyridine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[2] Ensure that an emergency eyewash station and safety shower are readily accessible.^[2]^[3]

The selection of appropriate Personal Protective Equipment (PPE) is the primary barrier against exposure. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face	Chemical safety goggles with side shields or a full-face shield.	Protects against splashes that can cause serious eye irritation.[2][3]
Skin Protection	<p>- Gloves: Butyl rubber or laminate film (SilverShield) gloves are recommended for prolonged contact. Neoprene or nitrile gloves may be used for incidental splash protection but must be changed immediately upon contact.[4]</p> <p>[5] - Lab Coat: A flame-retardant, fully-buttoned lab coat.</p> <p>- Clothing: Long pants and closed-toe shoes are mandatory.</p>	<p>Prevents skin contact, which can cause irritation and potential absorption.[2][3]</p> <p>Pyridine and its derivatives can permeate common glove materials; selecting the correct type is critical.</p>
Respiratory	- A NIOSH/MSHA-approved respirator with an organic vapor cartridge may be necessary if ventilation is inadequate or for handling large quantities or spills.[2][3]	Minimizes the inhalation of vapors, which are known to cause respiratory tract irritation.[1]

Glove Selection Guidance: Data for pyridine indicates that nitrile gloves offer poor to fair resistance, with breakthrough times often less than 30 minutes for incidental contact.[6] For extended handling, more robust materials are necessary.

Glove Material	Breakthrough Time (Pyridine)	Recommendation
Butyl Rubber	> 480 minutes	Excellent (Recommended for prolonged use)
Laminate Film (e.g., SilverShield/4H)	> 480 minutes	Excellent (Recommended for prolonged use)
Neoprene	60 - 120 minutes	Good (Suitable for moderate-duration tasks)
Nitrile	< 10 - 30 minutes	Poor to Fair (For incidental splash only)
Latex	< 10 minutes	Not Recommended

Note: Data is for Pyridine and should be used as a guideline. Always inspect gloves before use and change them immediately if contamination is suspected.[\[4\]](#)[\[5\]](#)

Safe Handling and Storage Protocol

Handling:

- Avoid breathing vapors or mist.[\[2\]](#)
- Do not get in eyes, on skin, or on clothing.[\[2\]](#)
- Use only non-sparking tools and take precautionary measures against static discharges.[\[2\]](#)
- Ground and bond containers when transferring material.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[2\]](#)

Storage:

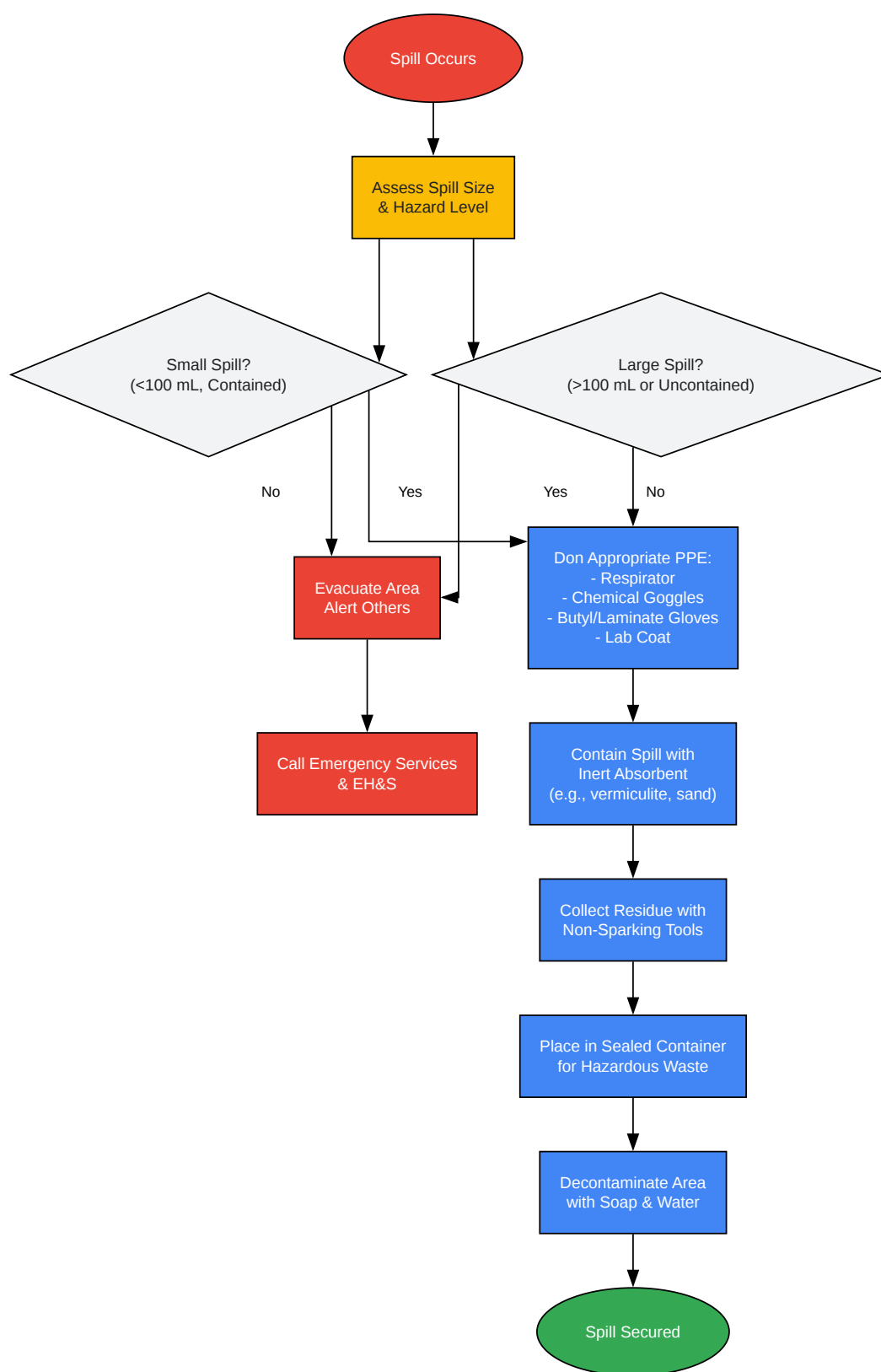
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Recommended storage temperature is between 0-8°C.[\[7\]](#)

- Store locked up.[\[2\]](#)
- Keep segregated from incompatible materials such as strong oxidizers, acids, acid chlorides, and chloroformates.[\[2\]](#)

Spill Management Plan

Immediate and correct response to a spill is critical to prevent injury and further contamination.

Emergency Spill Response Workflow



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Caption: Emergency workflow for a **3-Fluoro-2-methylpyridine** spill.

Spill Cleanup Methodology:

- **Evacuate:** Immediately alert personnel in the area and evacuate if the spill is large or ventilation is poor.
- **Control Ignition Sources:** Remove all sources of ignition from the area.
- **Containment:** For small spills, cover with a non-combustible absorbent material like sand, vermiculite, or diatomaceous earth.
- **Collection:** Using non-sparking tools, carefully scoop the absorbed material into a sealable, properly labeled container for hazardous waste.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Dispose of the container and any contaminated PPE as hazardous waste according to institutional and local regulations.

First Aid Procedures

In case of exposure, follow these immediate first aid measures.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[2][8]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[2][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][8]

Disposal Plan

Disposal of **3-Fluoro-2-methylpyridine** and its contaminated materials must be handled as hazardous waste.

- **Waste Collection:** Collect waste in a designated, sealed, and properly labeled container. Do not mix with other waste streams.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name.
- **Storage:** Store waste containers in a cool, dry, well-ventilated area away from incompatible materials.
- **Disposal:** Contact your institution's Environmental Health & Safety (EH&S) department or a licensed professional waste disposal service to arrange for pickup and disposal. Do not pour

down the drain.

Quantitative Data Summary

The following tables provide key quantitative data for **3-Fluoro-2-methylpyridine** and related compounds for easy reference and comparison.

Table 1: Physical and Chemical Properties

Property	3-Fluoro-2-methylpyridine	3-Methylpyridine (Analog)	2-Methylpyridine (Analog)
CAS Number	15931-15-4	108-99-6	109-06-8
Molecular Formula	C ₆ H ₆ FN	C ₆ H ₇ N	C ₆ H ₇ N
Molecular Weight	111.12 g/mol [7]	93.13 g/mol [9]	93.13 g/mol
Boiling Point	114 °C[7]	144 °C[9]	128 - 129 °C[10]
Density	1.077 g/mL[7]	0.957 g/mL[9]	0.944 g/cm ³ [10]
Flash Point	No data available	38 °C (100.4 °F)[2]	27 °C (81 °F)
Water Solubility	Slightly soluble[11]	Miscible	Completely miscible[10]

Table 2: Toxicological and Exposure Data (Based on Analogs)

Parameter	Value	Species	Compound
LD50 Oral	400 mg/kg[2]	Rat	3-Methylpyridine
LD50 Oral	790 mg/kg[3]	Rat	2-Methylpyridine
LD50 Dermal	200 - 1000 mg/kg[2]	Rabbit	3-Methylpyridine
LC50 Inhalation	5.03 mg/L (4 h)[2]	Rat	3-Methylpyridine
Occupational Exposure	No specific OEL established. Follow general guidelines for pyridine (e.g., ACGIH TLV-TWA 1 ppm).	N/A	Pyridine/Methylpyridines

Disclaimer: The toxicological data provided is for structurally similar compounds and should be used as an estimation of potential toxicity. **3-Fluoro-2-methylpyridine** has not been fully investigated.

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